

Spectroscopic Profile of Dimethyl Phenylphosphonite: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethyl phenylphosphonite

Cat. No.: B1585561

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **Dimethyl phenylphosphonite** (CAS No: 2946-61-4), a key intermediate in various chemical syntheses. This document is intended for researchers, scientists, and drug development professionals, presenting key quantitative data, detailed experimental protocols, and logical diagrams to facilitate a deeper understanding of the compound's structural characteristics.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data obtained for **Dimethyl phenylphosphonite**, covering Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

Table 1: NMR Spectroscopic Data

Nucleus	Chemical Shift (δ) ppm	Solvent
^{31}P	159.00[1]	Not specified

Note: Specific ^1H and ^{13}C NMR data for **Dimethyl phenylphosphonite** were not available in the searched literature. The table will be updated as this information becomes available.

Table 2: Infrared (IR) Spectroscopy Data

The gas-phase IR spectrum of **Dimethyl phenylphosphonite** exhibits several characteristic absorption bands.

Wavenumber (cm ⁻¹)	Interpretation
~3060	Aromatic C-H stretch
~2950, ~2850	Aliphatic C-H stretch (methoxy groups)
~1440	Aromatic C=C stretch
~1250	P-O-C stretch (asymmetric)
~1030	P-O-C stretch (symmetric)
~740, ~690	Aromatic C-H out-of-plane bend

Data sourced from the NIST WebBook.[\[2\]](#)

Table 3: Mass Spectrometry (MS) Data

The electron ionization (EI) mass spectrum of **Dimethyl phenylphosphonite** shows a distinct fragmentation pattern.

m/z	Relative Intensity (%)	Plausible Fragment
170	100	[M] ⁺ (Molecular Ion)
155	80	[M - CH ₃] ⁺
139	45	[M - OCH ₃] ⁺
109	60	[C ₆ H ₅ PO] ⁺
77	55	[C ₆ H ₅] ⁺

Data sourced from the NIST WebBook.

Experimental Protocols

The following sections detail the general methodologies for acquiring the spectroscopic data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H , ^{13}C , and ^{31}P NMR of Liquid Organophosphorus Compounds

A solution of the analyte (**Dimethyl phenylphosphonite**) is prepared by dissolving a few milligrams of the compound in a suitable deuterated solvent (e.g., CDCl_3 , Acetone- d_6 , or DMSO- d_6) within an NMR tube.[3] For quantitative ^{31}P NMR, a known concentration of a reference standard can be added.[4]

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is utilized.
- ^1H NMR: The spectrum is acquired with a sufficient number of scans to achieve a good signal-to-noise ratio. Chemical shifts are referenced to an internal standard, typically tetramethylsilane (TMS) at 0.00 ppm.
- ^{13}C NMR: Proton-decoupled spectra are typically acquired to simplify the spectrum to single lines for each unique carbon atom. A larger number of scans is usually required due to the lower natural abundance of the ^{13}C isotope.
- ^{31}P NMR: The spectrum is typically acquired with proton decoupling. Chemical shifts are referenced to an external standard, commonly 85% phosphoric acid (H_3PO_4) at 0.00 ppm.[5]

Infrared (IR) Spectroscopy

Fourier-Transform Infrared (FT-IR) Analysis of a Neat Liquid

For a neat liquid sample like **Dimethyl phenylphosphonite**, the spectrum can be obtained by placing a drop of the liquid between two salt plates (e.g., NaCl or KBr) to form a thin film.[6]

- Instrumentation: An FT-IR spectrometer is used.
- Sample Preparation: A single drop of the neat liquid is applied to the center of one salt plate. The second plate is carefully placed on top to spread the liquid into a thin, uniform layer.

- **Data Acquisition:** A background spectrum of the empty sample compartment is first recorded. The prepared salt plates are then placed in the sample holder, and the sample spectrum is acquired over a typical range of 4000-400 cm^{-1} .^[7]

Mass Spectrometry (MS)

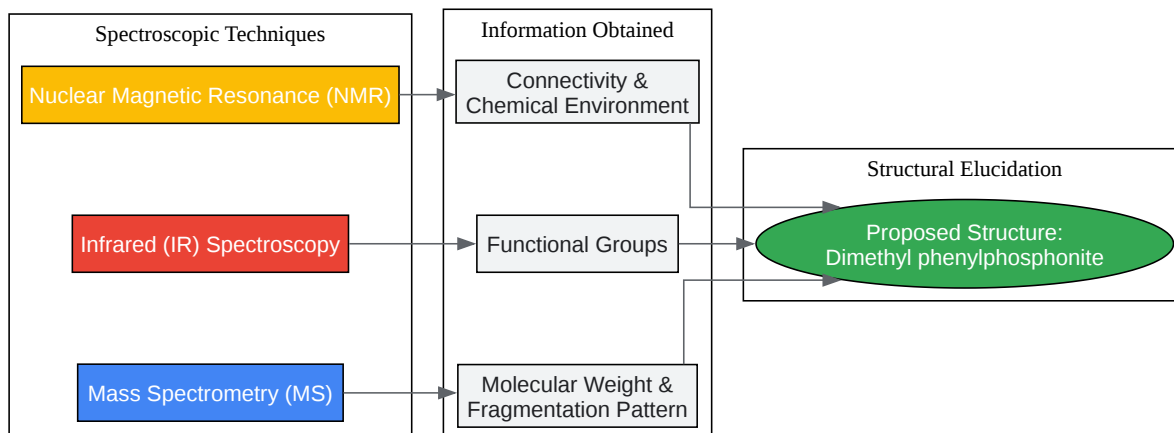
Electron Ionization (EI) Mass Spectrometry of a Liquid Sample

The sample is introduced into the mass spectrometer, often via a direct insertion probe or after separation by gas chromatography.

- **Instrumentation:** A mass spectrometer equipped with an electron ionization source.
- **Ionization:** In the EI source, the sample molecules in the gas phase are bombarded with a high-energy electron beam (typically 70 eV).^{[8][9]} This causes the molecule to lose an electron, forming a molecular ion (M^+), which can then undergo fragmentation.
- **Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer.
- **Detection:** An ion detector records the abundance of each ion, generating a mass spectrum that shows the relative intensity of each m/z value.

Logical Relationships in Spectroscopic Analysis

The following diagram illustrates the workflow for the structural elucidation of an organic compound like **Dimethyl phenylphosphonite** using a combination of spectroscopic techniques.



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References

- 1. spectrabase.com [spectrabase.com]
- 2. Dimethyl phenylphosphonite [webbook.nist.gov]
- 3. How To [chem.rochester.edu]
- 4. [Quantitative ^{31}P -NMR for Purity Determination of Organophosphorus Compounds (Pharmaceuticals)] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Phosphorus-31 nuclear magnetic resonance - Wikipedia [en.wikipedia.org]
- 6. orgchemboulder.com [orgchemboulder.com]
- 7. drawellanalytical.com [drawellanalytical.com]

- 8. The Mass Spectrometry Experiment [sites.science.oregonstate.edu]
- 9. analyticalscience.wiley.com [analyticalscience.wiley.com]
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